

# Application of Methyl Red in Water Quality Testing: Detailed Notes and Protocols

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## Compound of Interest

Compound Name: Methyl red sodium salt

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### Introduction

Methyl red is a versatile azo dye widely employed in analytical chemistry and microbiology for water quality assessment. Its primary applications include pH indication, microbiological differentiation of coliforms through the Methyl Red (MR) test, and as an indicator in the determination of water alkalinity, which is a prerequisite for volatile fatty acid (VFA) analysis. This document provides detailed application notes and experimental protocols for the use of methyl red in these key areas of water quality testing.

## Application 1: pH Measurement in Water Samples

### Application Notes

Methyl red serves as a reliable pH indicator for determining the acidity of water samples. It exhibits a distinct color change over a pH range of 4.4 to 6.2.[1] In acidic conditions below pH 4.4, the indicator imparts a red color to the solution, while in neutral to alkaline conditions above pH 6.2, it turns yellow.[2] An orange color indicates a transitional pH between these two points. This characteristic makes it particularly useful for titrations of strong acids with weak bases and for a rapid visual estimation of pH in mildly acidic waters.[2] However, its effectiveness is limited to this specific pH range, and for more precise measurements across a broader spectrum, a pH meter is recommended.[2]

## Quantitative Data

Property	Value	Reference
Chemical Formula	$C_{15}H_{15}N_3O_2$	-
pH Range	4.4 - 6.2	[1]
pKa	5.1	-
Color in Acidic Solution (pH < 4.4)	Red	[1]
Color in Transition Range (pH 4.4 - 6.2)	Orange	-
Color in Alkaline Solution (pH > 6.2)	Yellow	[1]

## Experimental Protocols

### Preparation of Methyl Red Indicator Solution (0.1% w/v)

- Method 1: Ethanolic Solution
  - Weigh 0.1 g of methyl red powder.
  - Dissolve the powder in 300 mL of 95% ethyl alcohol.[3]
  - Add sufficient distilled water to bring the total volume to 500 mL.[3]
  - Store the solution in a brown, tightly sealed bottle at 4-8°C. The solution is stable for up to one year.[3]
- Method 2: Aqueous Solution
  - Weigh 50 mg of methyl red powder.
  - In a 100 mL volumetric flask, combine the methyl red with 1.86 mL of 0.1 M sodium hydroxide and 50 mL of 95% ethanol.[4][5]

- Once dissolved, dilute to the 100 mL mark with distilled water.[\[4\]](#)[\[5\]](#)

#### Protocol for pH Estimation in a Water Sample

- Collect the water sample in a clean, transparent container, such as a beaker or test tube.
- Add 2-3 drops of the prepared methyl red indicator solution to approximately 10 mL of the water sample.
- Gently swirl the container to ensure uniform mixing.
- Observe the resulting color against a white background and interpret the approximate pH based on the color chart provided above.

## Application 2: Microbiological Testing of Water (Methyl Red Test)

### Application Notes

The Methyl Red (MR) test is a crucial biochemical assay in water microbiology for the identification of coliforms and other enteric bacteria.[\[1\]](#) It is used to differentiate bacteria based on their glucose metabolism pathways.[\[1\]](#) Some bacteria, known as mixed-acid fermenters, ferment glucose to produce large amounts of stable acids (lactic, acetic, formic, and succinic acids).[\[1\]](#)[\[6\]](#) This significant acid production lowers the pH of the growth medium to 4.4 or below, resulting in a positive MR test (red color).[\[3\]](#)[\[6\]](#) Other bacteria produce less stable or neutral end products, leading to a pH above 6.0 and a negative MR test (yellow color).[\[1\]](#) This test is fundamental for distinguishing between *Escherichia coli* (typically MR-positive) and *Enterobacter aerogenes* or *Klebsiella pneumoniae* (typically MR-negative), which is vital for assessing fecal contamination in water.[\[1\]](#)[\[3\]](#)

### Quantitative Data

Parameter	Description	Value/Result	Reference
Incubation Time	Standard duration for reliable results	Minimum 48 hours	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Incubation Temperature	Optimal for growth of enteric bacteria	35-37°C	<a href="#">[1]</a> <a href="#">[3]</a>
Positive MR Test	pH of the medium after incubation	≤ 4.4	<a href="#">[6]</a>
Negative MR Test	pH of the medium after incubation	≥ 6.0	<a href="#">[1]</a>
Positive Control Organism	Expected to yield a positive result	Escherichia coli (e.g., ATCC 25922)	<a href="#">[1]</a> <a href="#">[7]</a>
Negative Control Organism	Expected to yield a negative result	Enterobacter aerogenes or Klebsiella pneumoniae (e.g., ATCC 13048, ATCC 13883)	<a href="#">[1]</a> <a href="#">[7]</a>

## Experimental Protocols

### Preparation of MR-VP Broth

- Combine the following in 1 liter of deionized water:
  - Buffered peptone: 7.0 g
  - Glucose (Dextrose): 5.0 g
  - Dipotassium phosphate (K<sub>2</sub>HPO<sub>4</sub>): 5.0 g
- Adjust the final pH to 6.9.
- Dispense the broth into test tubes (approximately 5 mL per tube).

- Sterilize by autoclaving at 121°C for 15 minutes.

#### Protocol for the Methyl Red (MR) Test

- Aseptically inoculate a tube of sterile MR-VP broth with a pure culture of the test organism isolated from the water sample. Use a light inoculum to avoid invalid results.[3]
- Incubate the inoculated tube aerobically at 35-37°C for a minimum of 48 hours.[1][3] Note: Testing before 48 hours may yield false-positive results.[1]
- After incubation, aseptically transfer approximately 1 mL of the broth to a clean, empty test tube.
- Add 5-6 drops of the methyl red indicator solution to the 1 mL aliquot of broth.[1]
- Observe the color change immediately.
- Interpretation of Results:
  - Positive: A distinct, stable red color develops. This indicates the presence of mixed-acid fermentation.
  - Negative: The broth remains yellow.
  - Inconclusive/Weak Positive: An orange color develops. In this case, re-incubate the original broth for an additional 2-3 days and repeat the test.[1][3]

## Application 3: Determination of Water Alkalinity and Volatile Fatty Acids (VFAs)

### Application Notes

Methyl red is used as an endpoint indicator in the titration method for determining total alkalinity in water samples.[8] Alkalinity is the measure of water's capacity to neutralize acids and is primarily due to the presence of carbonate, bicarbonate, and hydroxide ions. The titration endpoint for total alkalinity using methyl red is approximately pH 4.5.

The determination of volatile fatty acids (VFAs), which are important indicators of anaerobic digestion processes in wastewater treatment, can be estimated through a multi-point titration method.<sup>[8]</sup> While methyl red does not directly measure VFAs, it is used to determine the total alkalinity, a critical parameter in the calculations. A common method involves titrating the sample to two different pH endpoints to differentiate between bicarbonate alkalinity and VFA-related alkalinity.<sup>[8]</sup> More advanced methods like gas chromatography are preferred for precise VFA speciation.<sup>[9][10][11]</sup>

## Quantitative Data

Parameter	Typical Concentration Range in Municipal Wastewater (as COD)	Reference
Total Volatile Fatty Acids (VFAs)	22 - 91.6 mg-COD/L	<a href="#">[12]</a>
Acetic Acid	Varies, often the most abundant VFA	-
Propionic Acid	Varies	-
Butyric Acid	Varies	-

## Experimental Protocols

### Protocol for Total Alkalinity Titration

- Measure 50 mL or 100 mL of the water sample and transfer it to a clean conical flask or beaker.
- Add 2-3 drops of methyl red indicator solution. If the sample has high alkalinity, the color will turn yellow.
- Fill a burette with a standardized solution of sulfuric acid (0.02 N or 0.1 N, depending on the expected alkalinity).
- Titrate the sample with the sulfuric acid, swirling the flask continuously, until the color changes from yellow to a faint, stable pinkish-red. This color change signifies the endpoint at

approximately pH 4.5.

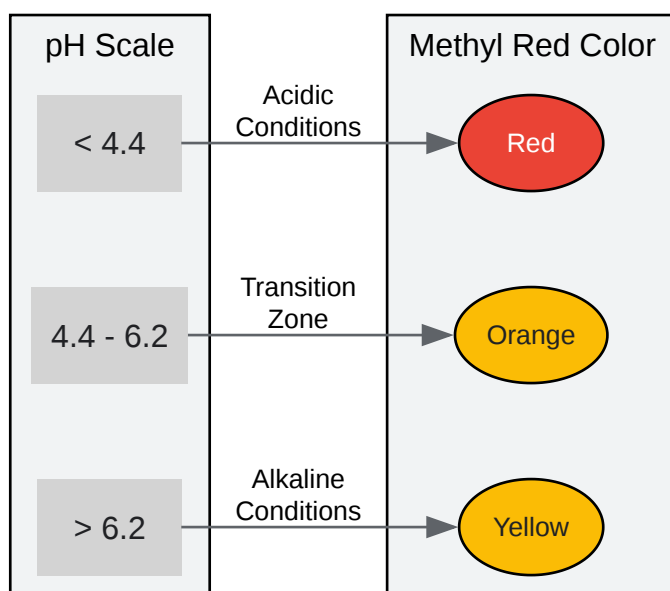
- Record the volume of acid used.
- Calculate the total alkalinity using the following formula:  $\text{Total Alkalinity (as mg/L CaCO}_3\text{)} = (A \times N \times 50,000) / \text{mL of sample}$  Where:
  - A = Volume of sulfuric acid used (mL)
  - N = Normality of the sulfuric acid

#### Simplified Protocol for VFA Estimation (Two-Endpoint Titration)

This protocol provides an estimation and is best suited for monitoring changes in anaerobic digester performance.

- Take a 50 mL sample of centrifuged or filtered supernatant from the water to be tested.
- Record the initial pH of the sample.
- Titrate the sample with 0.1 N sulfuric acid to a pH of 5.0. Record the volume of acid used (V1).
- Continue the titration on the same sample down to a pH of 4.3 (the approximate methyl red endpoint). Record the total volume of acid used from the start (V2).
- The VFA concentration can be estimated using established formulas that relate the volumes of titrant at different pH endpoints to the bicarbonate and VFA concentrations. This often requires specific calculators or software developed for this purpose, as the relationship is not linear.

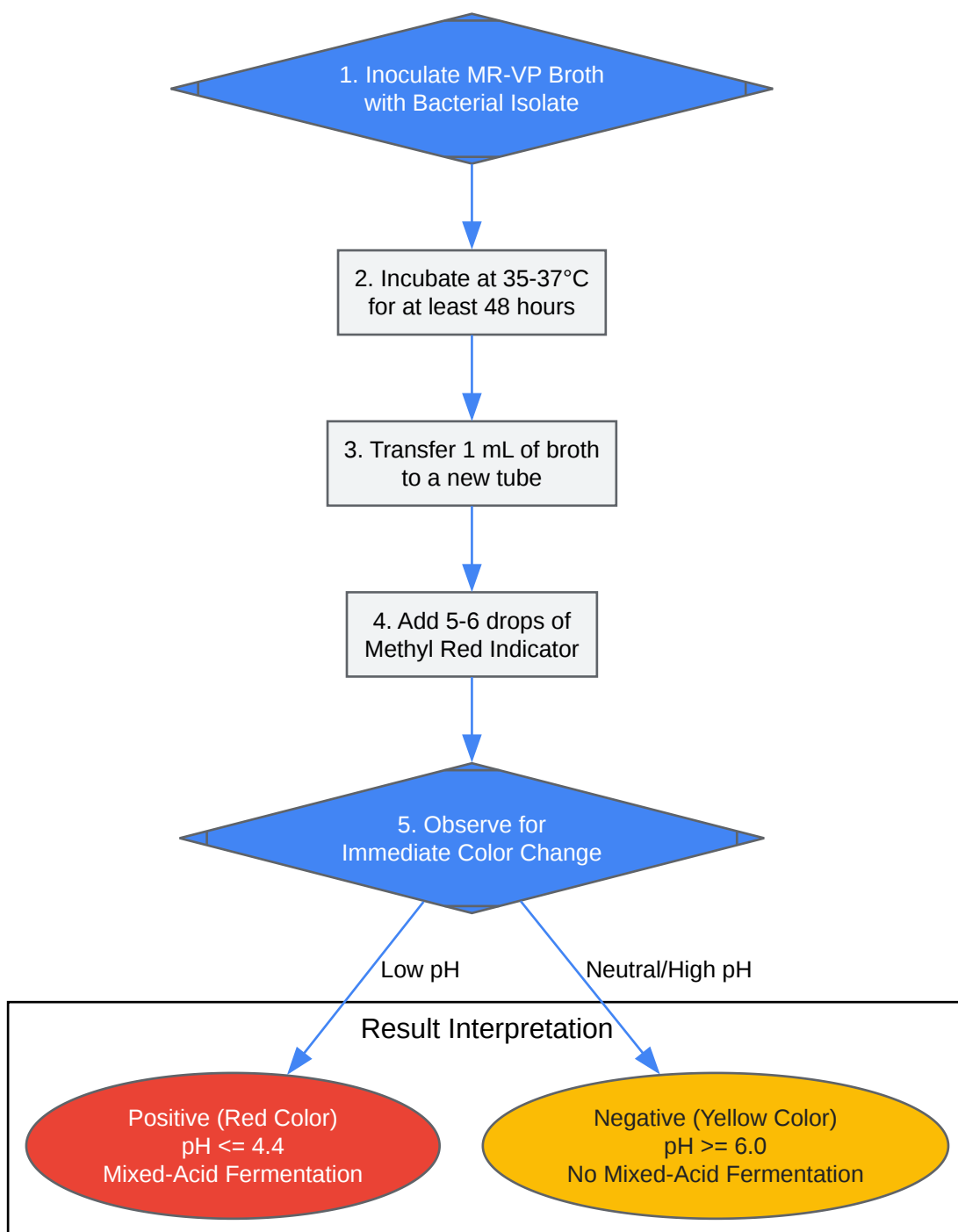
## Visualizations



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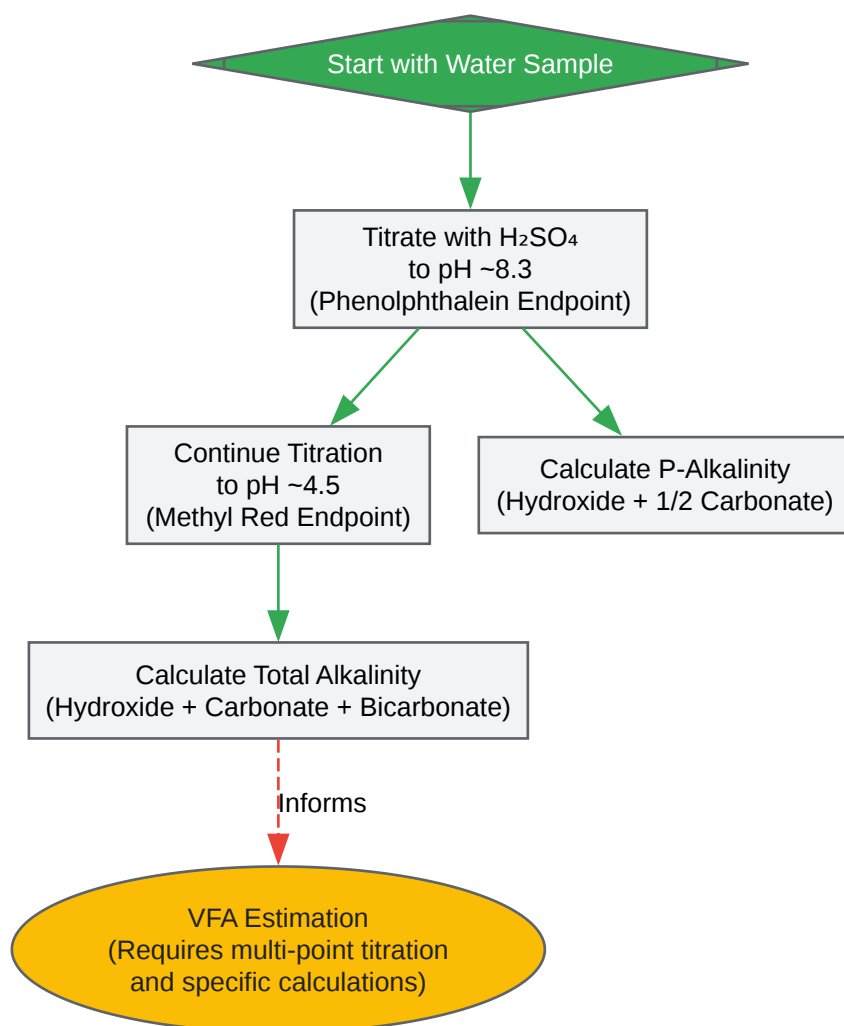
Caption: pH-dependent color change of Methyl Red indicator.





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Caption: Experimental workflow for the Methyl Red (MR) test.



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Caption: Logical relationship in alkalinity and VFA titration.

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